

introduction to Phenkapton organophosphorus pesticide

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Compound Focus: Phenkapton

CAS No.: 2275-14-1

Cat. No.: S576430

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Phenkapton Technical Profile

Phenkapton is an organophosphorus compound that was historically used as an insecticide and acaricide (a pesticide that targets mites and ticks). Its core chemical identity is summarized below [1] [2]:

Property	Value / Description
CAS Registry Number	2275-14-1 [1] [2]
IUPAC Name	S-[[[(2,5-Dichlorophenyl)sulfanyl]methyl] O,O-diethyl phosphorodithioate [1] [2]
Molecular Formula	C ₁₁ H ₁₅ Cl ₂ O ₂ PS ₃ [1] [2]
Molecular Mass	377.31 g/mol [1] [2]
Canonical SMILES	CCOP(=S)(OCC)SCSC1=C(C=CC(=C1)Cl)Cl [1] [2]
Mode of Action	Acetylcholinesterase (AChE) inhibitor (IRAC Group 1B) [2]

Physicochemical & Environmental Fate Data

The following table consolidates key data on the compound's properties and environmental behavior [2]:

Parameter	Value	Classification / Implication
Physical State	Liquid	-
Water Solubility	0.044 mg/L (at 20°C, pH 7)	Very low
Octanol-Water Partition Coefficient (Log P)	5.84	High (Indicates high lipophilicity and potential for bioaccumulation)
Density	1.35 g/mL	-
Mammalian Acute Oral LD ₅₀	44 mg/kg	High toxicity
Regulatory Status (EU)	Not approved	Considered obsolete

Applications and History

Phenkapton was introduced around 1955 and was used to control pests such as **red spider mites, thrips, and mealybugs** on crops including fruit trees (e.g., apples, pears), vegetables, cotton, and ornamentals [2]. It was typically formulated as an emulsifiable concentrate or wettable powder [2]. However, its use was phased out beginning in the 1990s, and it is now regarded as an obsolete pesticide that is not approved for use in the European Union [2].

Hazards and Resistance

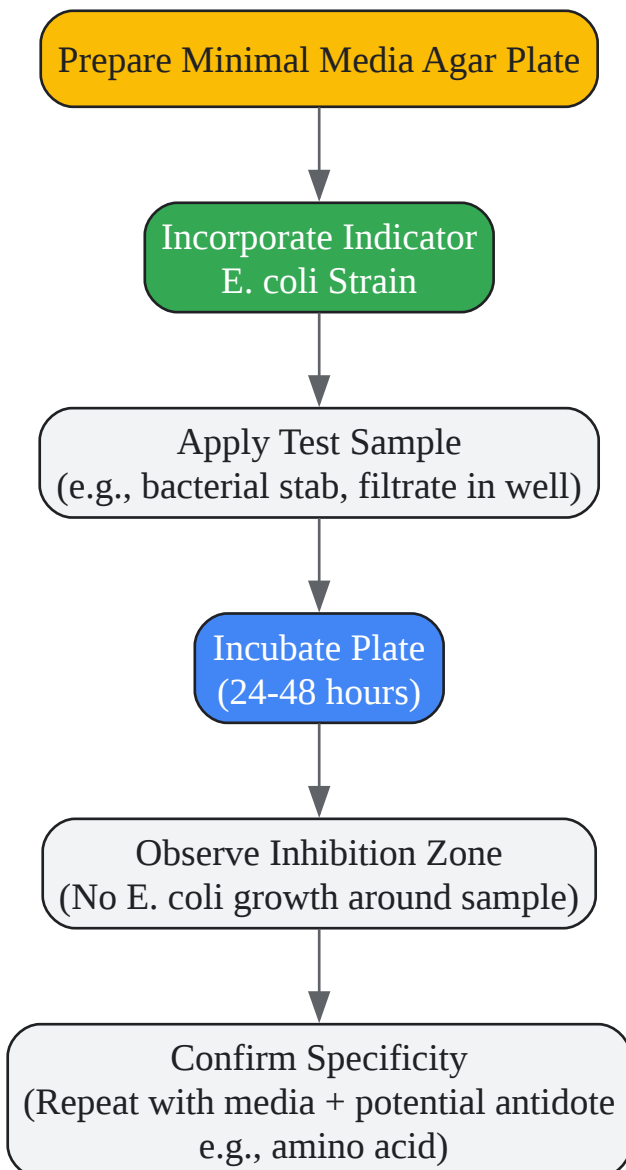
- **Toxicity:** As an organophosphorus compound and AChE inhibitor, **Phenkapton** is highly toxic. Evidence for this includes its low mammalian acute oral LD₅₀ of 44 mg/kg [2]. Related compounds like Methyl **Phenkapton** are confirmed cholinesterase inhibitors, with exposure leading to symptoms such as sweating, pinpoint pupils, muscle spasms, and respiratory distress [3].
- **Environmental Concern:** Its high log P value (5.84) classifies it as a potential "**forever chemical**" with a significant tendency to bioaccumulate in organisms [2].

- **Pest Resistance:** Recorded resistance to **Phenkapton** has been documented in several mite species, including *Panonychus ulmi* and *Tetranychus urticae* [2]. This is a common issue with organophosphates and other pesticides, where overuse selects for resistant pest populations [4] [5].

Experimental Bioassay Concept

While specific protocols for **Phenkapton** were not located, a general bioassay method for detecting antimetabolite toxins (which function differently from organophosphates) is described in the literature and can serve as a conceptual reference [6].

The following diagram outlines the key steps in this microbial inhibition bioassay:



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This workflow visualizes a general microbial inhibition bioassay, adapted from methods used to detect other toxins [6].

Key Takeaways for Researchers

- **Status:** **Phenkapton** is a **legacy organophosphate** of historical interest rather than a compound for current development, due to its high toxicity and environmental persistence.
- **Core Mechanism:** It is a classic **acetylcholinesterase inhibitor**, sharing this mechanism with other organophosphates and carbamates.
- **Data Gaps:** Detailed modern toxicokinetic studies, metabolic pathways in non-target organisms, and specific enzymatic assays were not found in the search results.

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References

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